

# Technical Guide: Physical Properties of 2-Chloroethanamine-d4 hydrochloride

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## Compound of Interest

**Compound Name:** 2-Chloroethanamine-d4 hydrochloride

**Cat. No.:** B1146207

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This technical guide provides a comprehensive overview of the known physical properties of 2-Chloroethanamine-d4 hydrochloride. Due to the limited availability of specific experimental data for the deuterated compound, this guide also includes data for the non-deuterated analogue, 2-Chloroethylamine hydrochloride, for comparative purposes. It is generally accepted that deuterium labeling results in negligible changes to the macroscopic physical properties of a compound.

## Core Physical Properties

The fundamental physical characteristics of 2-Chloroethanamine-d4 hydrochloride and its non-deuterated counterpart are summarized below. These properties are essential for the handling, formulation, and analytical characterization of the compound.

## General and Chemical Properties

Property	2-Chloroethanamine-d4 hydrochloride	2-Chloroethylamine hydrochloride
Synonyms	2-Chloroethan-1,1,2,2-d4-amine hydrochloride	2-Aminoethyl chloride hydrochloride, 2-Chloroethanaminium chloride
CAS Number	172333-26-5	870-24-6
Molecular Formula	<chem>C2H3D4Cl2N</chem>	<chem>C2H7Cl2N</chem>
Molecular Weight	120.01 g/mol	115.99 g/mol
Appearance	Not explicitly specified; expected to be a white to off-white crystalline solid.	White to light beige crystalline powder. <a href="#">[1]</a>

## Physicochemical Properties

Specific experimental data for the melting point, boiling point, and solubility of 2-Chloroethanamine-d4 hydrochloride are not readily available in the public domain. However, the properties are expected to be very similar to those of the non-deuterated form.

Property	2-Chloroethanamine-d4 hydrochloride	2-Chloroethylamine hydrochloride
Melting Point	Data not available	140-150 °C
Boiling Point	Data not available	Data not available (decomposes)
Water Solubility	Data not available	Soluble

## Experimental Protocols

Standardized methods are employed to determine the physical properties of chemical compounds. The following protocols, based on internationally recognized guidelines, are applicable for the characterization of 2-Chloroethanamine-d4 hydrochloride.

## Determination of Melting Point (Capillary Method)

This protocol is based on the OECD Guideline 102 and USP General Chapter <741>.[2][3][4]

- **Sample Preparation:** The crystalline solid is finely powdered and dried. A small amount is packed into a capillary tube to a height of 2-4 mm.
- **Apparatus:** A calibrated melting point apparatus with a heating block or oil bath and a calibrated thermometer or temperature sensor is used.
- **Procedure:** The capillary tube is placed in the heating block. The temperature is raised at a steady rate (e.g., 1-2 °C per minute) as the expected melting point is approached.
- **Data Recording:** The temperature at which the first droplet of liquid is observed and the temperature at which the last solid particle melts are recorded to define the melting range.

## Determination of Boiling Point

A standard boiling point determination for a solid that may decompose at elevated temperatures, like a hydrochloride salt, is often not performed. Instead, thermal decomposition characteristics are assessed.

## Determination of Water Solubility (Flask Method)

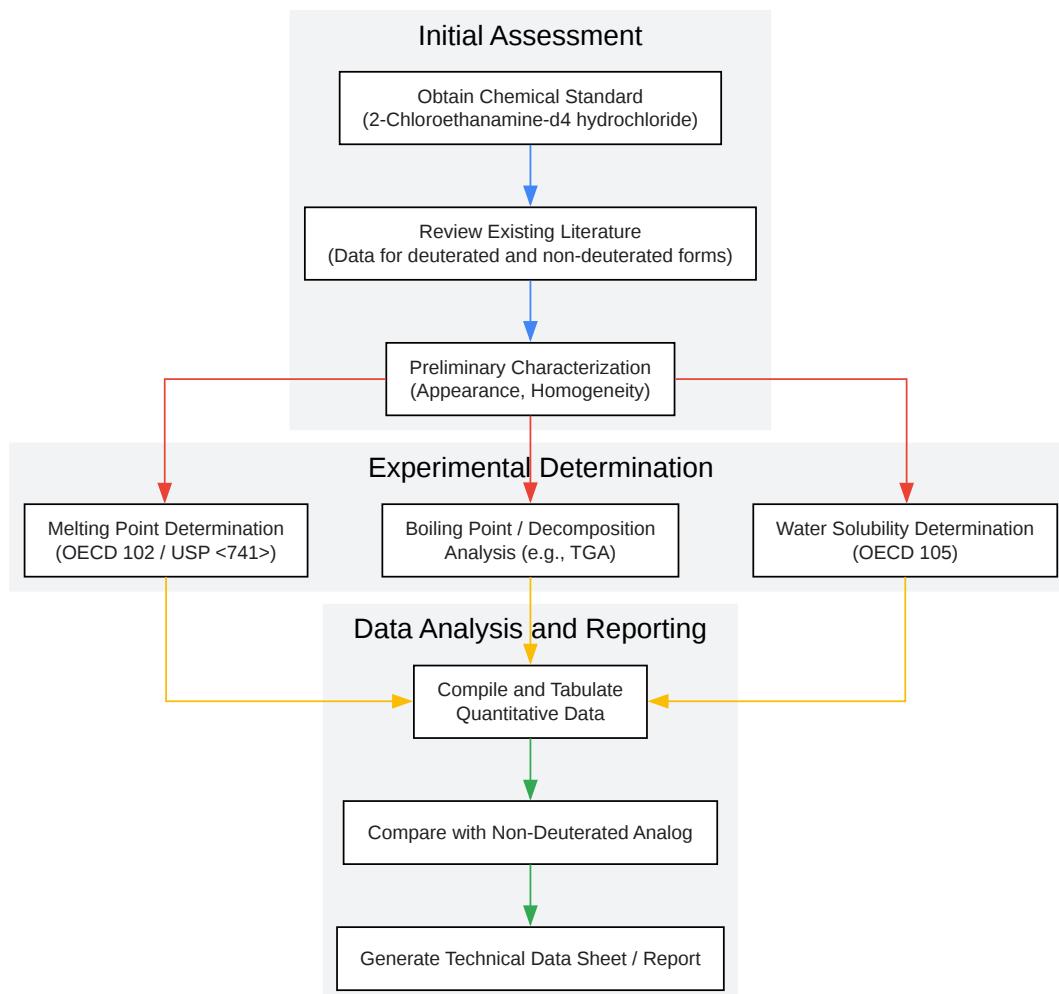
This protocol is based on the OECD Guideline 105.[2][5][6]

- **Sample Preparation:** An excess amount of the solid is added to a known volume of deionized water in a flask.
- **Equilibration:** The flask is agitated at a constant temperature until equilibrium is reached (i.e., the concentration of the dissolved substance in the solution is constant).
- **Separation:** The undissolved solid is separated from the solution by centrifugation and/or filtration.
- **Analysis:** The concentration of the substance in the clear aqueous phase is determined using a suitable analytical method, such as HPLC or titration.

# Logical Workflow for Physical Property Determination

The following diagram illustrates a general workflow for the characterization of the physical properties of a chemical standard like 2-Chloroethanamine-d4 hydrochloride.

## Workflow for Physical Property Characterization

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## References

- 1. scribd.com [scribd.com]
- 2. Physical chemical testing studies | Essem Compliance [essem-compliance.com]
- 3. drugfuture.com [drugfuture.com]
- 4. OECD n°102: Melting point/Melting interval - Analytice [analytice.com]
- 5. OECD 105 - Water Solubility - Situ Biosciences [situbiosciences.com]
- 6. filab.fr [filab.fr]
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